

In-Depth Technical Guide to the Safety and Handling of Methyl Retinoate Powder

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Compound of Interest

Compound Name: Methyl retinoate

Cat. No.: B020215

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methyl retinoate** powder, a derivative of vitamin A utilized in various research and development applications. Adherence to the following protocols is crucial to ensure personnel safety and maintain the integrity of experimental outcomes.

Chemical and Physical Properties

Methyl retinoate is the methyl ester of retinoic acid. A thorough understanding of its physical and chemical properties is fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Name	methyl (2E,4E,6E,8E)-3,7-dimethyl-9-(2,6,6-trimethylcyclohexen-1-yl)nona-2,4,6,8-tetraenoate	--INVALID-LINK--
Synonyms	Retinoic acid, methyl ester; Vitamin A acid methyl ester; Ro 4-3781	--INVALID-LINK--
CAS Number	339-16-2	--INVALID-LINK--
Molecular Formula	C ₂₁ H ₃₀ O ₂	--INVALID-LINK--
Molecular Weight	314.46 g/mol	--INVALID-LINK--
Appearance	Yellow powder	--INVALID-LINK--
Melting Point	180 °C	--INVALID-LINK--
Solubility	Soluble in most organic solvents (e.g., acetone, chloroform, DMSO, ethanol, hexane, methanol) and in fats and mineral oils.	--INVALID-LINK--
Stability	Stable under recommended storage conditions. Sensitive to air, light, and heat.	--INVALID-LINK--, --INVALID-LINK--

Hazard Identification and Classification

Methyl retinoate is classified as a hazardous substance. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement	Reference
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	--INVALID-LINK--
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	--INVALID-LINK--
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	--INVALID-LINK--
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child	--INVALID-LINK--
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life	--INVALID-LINK--
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	--INVALID-LINK--

Toxicological Information

Detailed toxicological data for **methyl retinoate** is limited. The information below is based on available data for **methyl retinoate** and related retinoids.

Metric	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	No specific data available for methyl retinoate.			
Related Compound Data (for context):				
13-cis-Retinoic Acid LD50	4,000 mg/kg	Rat	Oral	--INVALID-LINK--
all-trans Retinoic Acid LD50	2 g/kg	Rat	Oral	--INVALID-LINK--
all-trans Retinoic Acid LD50	1,100 mg/kg	Mouse	Oral	--INVALID-LINK--

Note: The classification of "Harmful if swallowed" (Category 4) generally corresponds to an LD50 range of 300 to 2000 mg/kg for oral exposure in rats.

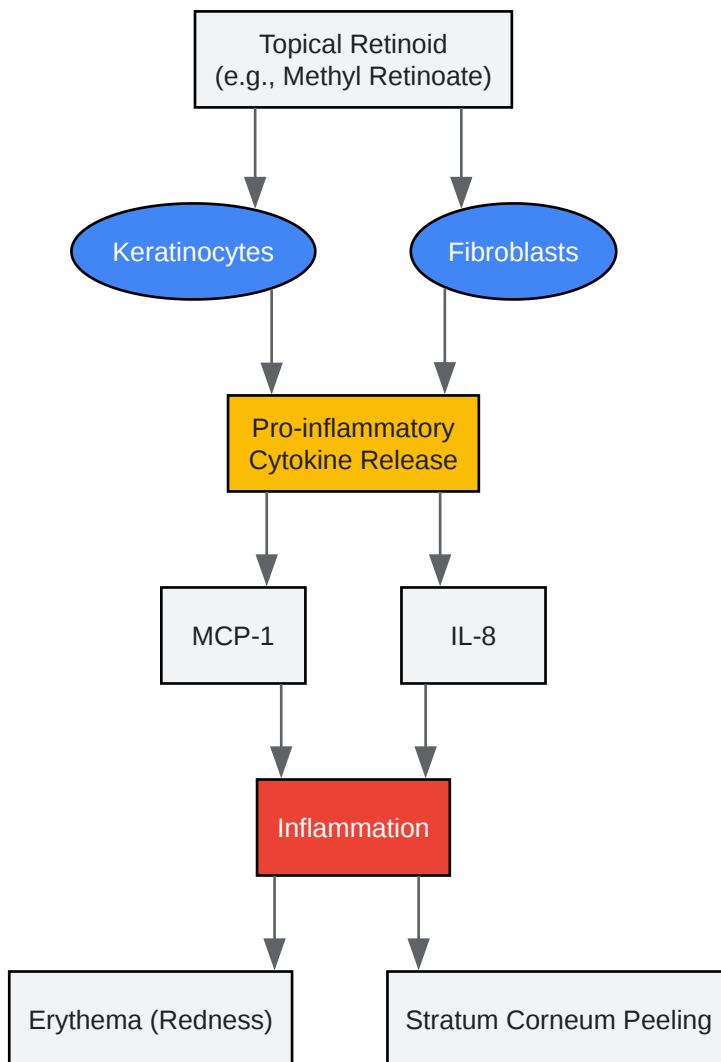
Mechanism of Action and Potential Toxicity

Retinoids, including **methyl retinoate**, exert their biological effects by binding to nuclear receptors, specifically retinoic acid receptors (RARs) and retinoid X receptors (RXRs). This interaction modulates gene expression, influencing cellular processes such as differentiation, proliferation, and apoptosis.

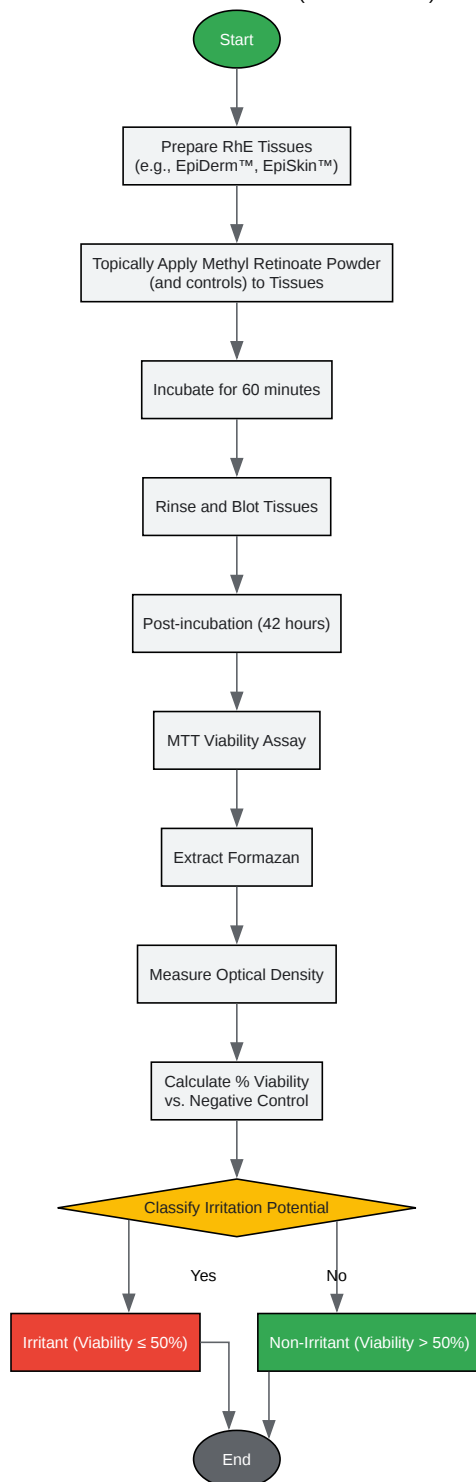
Caption: Retinoid signaling pathway.

Toxicity can arise from excessive activation of these pathways. Skin irritation is a common adverse effect of topical retinoid application and is believed to be mediated by the release of pro-inflammatory cytokines.

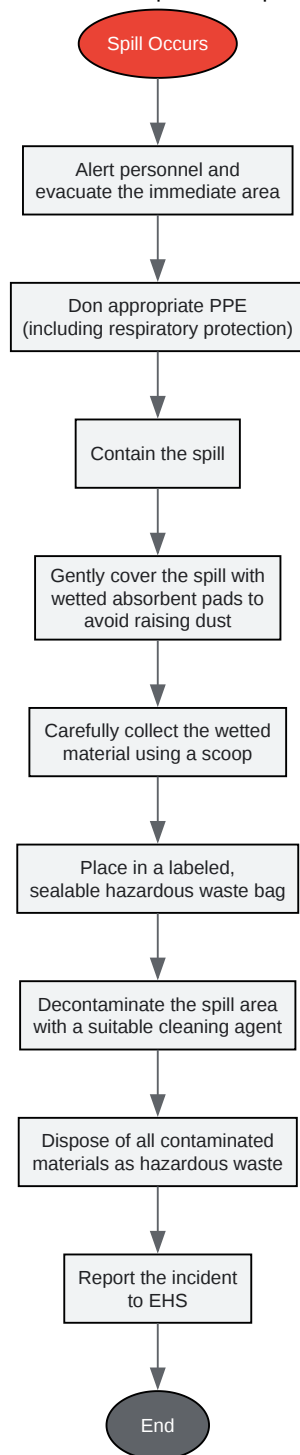
Mechanism of Retinoid-Induced Skin Irritation



Skin Irritation Test Workflow (OECD TG 439)



Hazardous Powder Spill Cleanup Workflow

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